

Application Notes and Protocols for the Preparation of Oxetane-Modified Quinazolinone Intermediates

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Compound of Interest

Compound Name: 2-[(Oxetan-3-yl)amino]benzoic acid

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Introduction: The Strategic Union of Quinazolinone and Oxetane in Modern Drug Discovery

The quinazolinone scaffold is a cornerstone in medicinal chemistry, forming the core of numerous therapeutic agents with a broad spectrum of biological activities, including anticancer, anti-inflammatory, and anticonvulsant properties.[1][2][3] Its rigid, bicyclic structure provides a versatile template for the presentation of pharmacophoric elements in a well-defined spatial orientation. Parallel to the enduring importance of established heterocycles, the strategic incorporation of small, strained ring systems has emerged as a powerful tactic to optimize the physicochemical and pharmacokinetic profiles of drug candidates. Among these, the oxetane ring has garnered significant attention.[4][5][6][7]

This four-membered ether is not merely a passive linker but an active modulator of molecular properties. Its introduction can lead to marked improvements in aqueous solubility, metabolic stability, and lipophilicity, while also influencing the basicity of nearby functional groups.[5][6][8] The oxetane moiety can act as a "metabolic shield," directing metabolism away from

cytochrome P450 enzymes and potentially reducing drug-drug interactions.[9] Furthermore, its three-dimensional nature can facilitate novel interactions with biological targets, enhancing potency and selectivity.[6]

This application note provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation of oxetane-modified quinazolinone intermediates. We will delve into the synthetic rationale, provide detailed, step-by-step protocols, and offer insights into the characterization of these valuable building blocks. The protocols described herein are designed to be robust and reproducible, empowering researchers to explore the promising chemical space at the intersection of quinazolinone and oxetane chemistry.

Synthetic Strategy: A Modular Approach to Oxetane-Modified Quinazolinones

The most convergent and versatile approach to oxetane-modified quinazolinones involves a modular strategy. This entails the separate synthesis of the quinazolinone core and a suitable oxetane-containing building block, followed by their strategic coupling. N-alkylation of the quinazolinone at the N-3 position is a particularly effective method for introducing the oxetane moiety, as it is generally a high-yielding and regioselective transformation.[3][10][11]

Our representative target molecule for this protocol is 3-(oxetan-3-ylmethyl)-quinazolin-4(3H)-one. The synthesis is divided into three main stages:

- **Synthesis of the Quinazolin-4(3H)-one Core:** A classic and reliable method for constructing the quinazolinone scaffold is the condensation of anthranilic acid with an appropriate one-carbon source, such as formamide.[12][13]
- **Preparation of the Oxetane-Containing Electrophile:** To facilitate the N-alkylation, a commercially available oxetane-containing alcohol, oxetan-3-ylmethanol, is converted to a more reactive electrophile, (oxetan-3-yl)methyl 4-methylbenzenesulfonate (tosylate).
- **Coupling of the Quinazolinone and Oxetane Moieties:** The final step involves the N-alkylation of the pre-formed quinazolin-4(3H)-one with the oxetane tosylate under basic conditions.

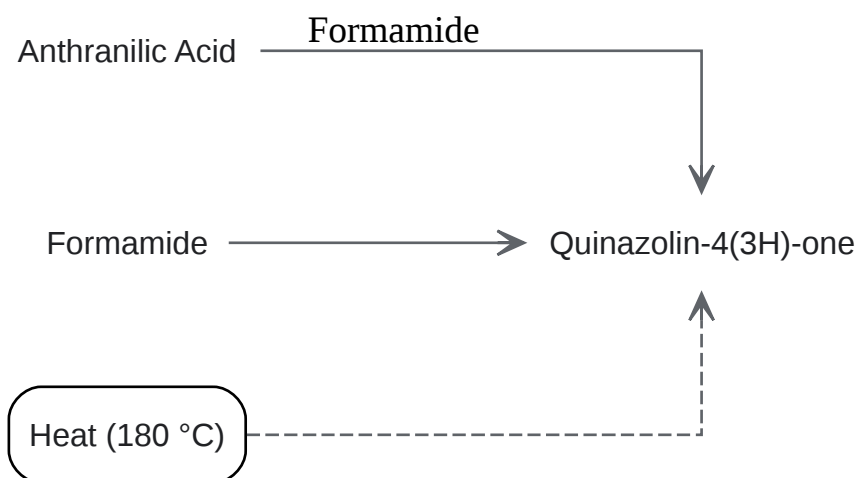
This modular approach allows for the synthesis of a diverse library of analogues by simply varying the substituents on the quinazolinone core or the nature of the oxetane building block.

Experimental Protocols

Part 1: Synthesis of Quinazolin-4(3H)-one

This protocol details the synthesis of the fundamental quinazolinone core from anthranilic acid and formamide.

Reaction Scheme:



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Figure 1: Synthesis of Quinazolin-4(3H)-one.

Materials and Reagents:

Reagent	Formula	MW (g/mol)	Amount	Moles
Anthranilic acid	C ₇ H ₇ NO ₂	137.14	10.0 g	72.9 mmol
Formamide	CH ₃ NO	45.04	30 mL	-

Procedure:

- To a 100 mL round-bottom flask equipped with a reflux condenser and a magnetic stir bar, add anthranilic acid (10.0 g, 72.9 mmol) and formamide (30 mL).
- Heat the reaction mixture to 180 °C in an oil bath and maintain this temperature for 4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) (Eluent: Ethyl acetate/Hexane 1:1).
- After 4 hours, cool the reaction mixture to room temperature. A precipitate will form.
- Pour the cooled reaction mixture into 100 mL of cold water and stir for 30 minutes.
- Collect the solid precipitate by vacuum filtration and wash it thoroughly with cold water (3 x 50 mL).
- Dry the solid product in a vacuum oven at 60 °C overnight to afford quinazolin-4(3H)-one as a white to off-white solid.

Expected Yield and Characterization:

- Yield: 80-90%
- Appearance: White to off-white solid
- ¹H NMR (400 MHz, DMSO-d₆) δ: 12.14 (s, 1H), 8.13 (s, 1H), 8.08 (d, J = 7.9 Hz, 1H), 7.78 (t, J = 7.6 Hz, 1H), 7.58 (d, J = 8.1 Hz, 1H), 7.47 (t, J = 7.5 Hz, 1H).
- ¹³C NMR (101 MHz, DMSO-d₆) δ: 161.0, 149.0, 145.3, 134.7, 127.2, 126.8, 125.9, 121.8.
- MS (ESI): m/z 147.1 [M+H]⁺.

Part 2: Preparation of (Oxetan-3-yl)methyl 4-methylbenzenesulfonate

This protocol describes the conversion of oxetan-3-ylmethanol to its corresponding tosylate, a potent electrophile for the subsequent N-alkylation reaction.

Reaction Scheme:

TsCl, Pyridine

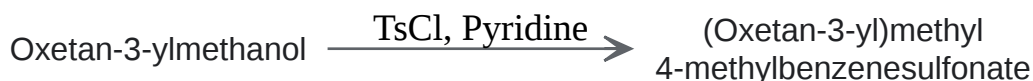
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Figure 2: Tosylation of Oxetan-3-ylmethanol.

Materials and Reagents:

Reagent	Formula	MW (g/mol)	Amount	Moles
Oxetan-3-ylmethanol	C ₄ H ₈ O ₂	88.11	5.0 g	56.7 mmol
p-Toluenesulfonyl chloride (TsCl)	C ₇ H ₇ ClO ₂ S	190.65	12.9 g	67.8 mmol
Pyridine	C ₅ H ₅ N	79.10	20 mL	-
Dichloromethane (DCM)	CH ₂ Cl ₂	84.93	100 mL	-

Procedure:

- In a 250 mL round-bottom flask under a nitrogen atmosphere, dissolve oxetan-3-ylmethanol (5.0 g, 56.7 mmol) in anhydrous pyridine (20 mL) and anhydrous dichloromethane (DCM) (80 mL).
- Cool the solution to 0 °C in an ice bath.
- Add p-toluenesulfonyl chloride (12.9 g, 67.8 mmol) portion-wise to the cooled solution over 15 minutes, ensuring the temperature remains below 5 °C.

- After the addition is complete, allow the reaction mixture to stir at 0 °C for 1 hour and then at room temperature overnight.
- Monitor the reaction progress by TLC (Eluent: Ethyl acetate/Hexane 1:2).
- Quench the reaction by slowly adding 100 mL of cold water.
- Transfer the mixture to a separatory funnel and separate the layers.
- Extract the aqueous layer with DCM (2 x 50 mL).
- Combine the organic layers and wash sequentially with 1 M HCl (2 x 50 mL), saturated aqueous NaHCO₃ (50 mL), and brine (50 mL).
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel (Eluent: Ethyl acetate/Hexane gradient) to afford (oxetan-3-yl)methyl 4-methylbenzenesulfonate as a colorless oil or white solid.

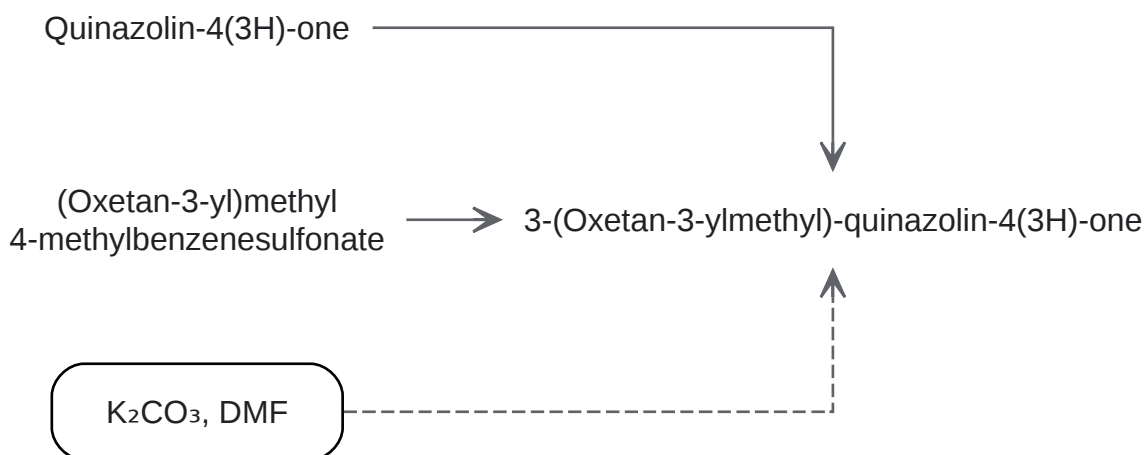
Expected Yield and Characterization:

- Yield: 75-85%
- Appearance: Colorless oil or white solid
- ¹H NMR (400 MHz, CDCl₃) δ: 7.80 (d, J = 8.3 Hz, 2H), 7.36 (d, J = 8.0 Hz, 2H), 4.70 (t, J = 6.8 Hz, 2H), 4.49 (t, J = 6.2 Hz, 2H), 4.20 (d, J = 6.4 Hz, 2H), 3.40-3.30 (m, 1H), 2.45 (s, 3H).
- ¹³C NMR (101 MHz, CDCl₃) δ: 145.0, 132.8, 129.9, 128.0, 75.2, 72.1, 38.6, 21.7.
- MS (ESI): m/z 243.1 [M+H]⁺.

Part 3: Synthesis of 3-(Oxetan-3-ylmethyl)-quinazolin-4(3H)-one

This protocol details the N-alkylation of quinazolin-4(3H)-one with the prepared oxetane tosylate.

Reaction Scheme:



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Figure 3: N-Alkylation to form the final product.

Materials and Reagents:

Reagent	Formula	MW (g/mol)	Amount	Moles
Quinazolin-4(3H)-one	C ₈ H ₆ N ₂ O	146.15	2.0 g	13.7 mmol
(Oxetan-3-yl)methyl 4-methylbenzenesulfonate	C ₁₁ H ₁₄ O ₄ S	242.29	4.0 g	16.5 mmol
Potassium carbonate (K ₂ CO ₃)	K ₂ CO ₃	138.21	3.8 g	27.4 mmol
N,N-Dimethylformamide (DMF)	C ₃ H ₇ NO	73.09	40 mL	-

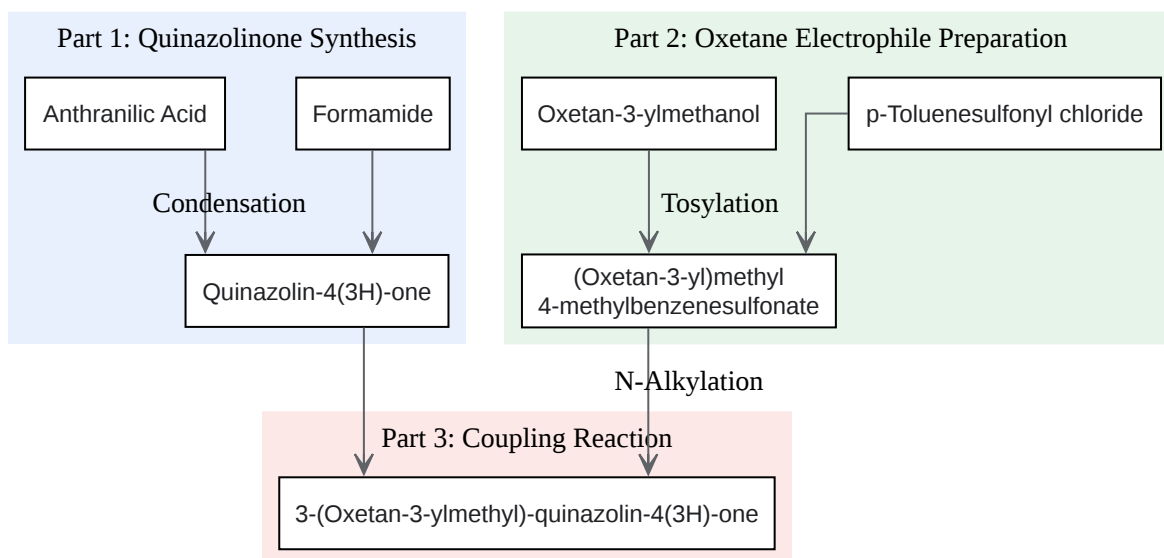
Procedure:

- To a 100 mL round-bottom flask, add quinazolin-4(3H)-one (2.0 g, 13.7 mmol), potassium carbonate (3.8 g, 27.4 mmol), and anhydrous N,N-dimethylformamide (DMF) (40 mL).
- Stir the suspension at room temperature for 15 minutes.
- Add a solution of (oxetan-3-yl)methyl 4-methylbenzenesulfonate (4.0 g, 16.5 mmol) in 10 mL of DMF to the reaction mixture.
- Heat the reaction mixture to 80 °C and stir overnight.
- Monitor the reaction progress by TLC (Eluent: Ethyl acetate/Hexane 2:1).
- After the reaction is complete, cool the mixture to room temperature and pour it into 200 mL of ice-water.
- Stir the mixture for 30 minutes, and collect the resulting precipitate by vacuum filtration.
- Wash the solid with cold water (3 x 50 mL).
- Recrystallize the crude product from ethanol/water to afford 3-(oxetan-3-ylmethyl)-quinazolin-4(3H)-one as a white solid.

Expected Yield and Characterization:

- Yield: 70-80%
- Appearance: White solid
- ¹H NMR (400 MHz, CDCl₃) δ: 8.30 (s, 1H), 8.28 (dd, J = 8.0, 1.4 Hz, 1H), 7.74-7.68 (m, 2H), 7.48 (t, J = 7.5 Hz, 1H), 4.88 (t, J = 6.8 Hz, 2H), 4.55 (t, J = 6.2 Hz, 2H), 4.35 (d, J = 7.4 Hz, 2H), 3.60-3.50 (m, 1H).
- ¹³C NMR (101 MHz, CDCl₃) δ: 161.8, 148.2, 147.5, 134.3, 127.4, 127.1, 126.9, 121.5, 75.8, 51.2, 38.1.
- MS (ESI): m/z 217.1 [M+H]⁺.

Visualization of the Synthetic Workflow



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Figure 4: Overall synthetic workflow.

Conclusion

This application note provides a detailed and reliable protocol for the synthesis of oxetane-modified quinazolinone intermediates, exemplified by the preparation of 3-(oxetan-3-ylmethyl)-quinazolin-4(3H)-one. The described modular approach offers significant flexibility for the generation of diverse analogues for screening in drug discovery programs. The strategic incorporation of the oxetane moiety into the privileged quinazolinone scaffold represents a promising avenue for the development of novel therapeutic agents with enhanced pharmacological properties. By following the detailed procedures and understanding the underlying chemical principles, researchers can confidently synthesize these valuable intermediates and accelerate their drug discovery efforts.

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